

Application Notes and Protocols for Preparing Nestoron Stock Solutions

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Compound of Interest

Compound Name: Nestoron

Cat. No.: B1681719

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These application notes provide detailed protocols for the preparation of **Nestoron** (also known as Segesterone Acetate or ST-1435) stock solutions for laboratory use by researchers, scientists, and drug development professionals.

Physicochemical and Solubility Data

Nestoron is a synthetic progestin that acts as a high-affinity agonist of the progesterone receptor.^[1] Its chemical and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C23H30O4	[2]
Molecular Weight	370.48 g/mol	[1][2]
Appearance	White to beige powder	[2]
Purity	≥95%	[2]

Solubility Data

Solvent	Concentration	Notes	Reference
DMSO	55 mg/mL (148.46 mM)	Sonication is recommended for complete dissolution.	[1]
DMSO	33.33 mg/mL (89.96 mM)	Ultrasonic assistance may be needed.	[3]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	≥ 2.5 mg/mL (6.75 mM)	For in vivo formulation. Solvents should be added sequentially.	[1] [3]

Storage and Stability

Proper storage is crucial to maintain the integrity of **Nestoron**.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1] [3]
Powder	4°C	2 years	[3]
In Solvent	-80°C	1 year	[1]
In Solvent	-80°C	6 months	[3]
In Solvent	-20°C	1 month	[3]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Nestoron Stock Solution in DMSO (for in vitro use)

This protocol describes the preparation of a concentrated **Nestoron** stock solution in dimethyl sulfoxide (DMSO), suitable for use in cell-based assays.

Materials:

- **Nestoron** powder
- Anhydrous/sterile DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **Nestoron**: Accurately weigh the desired amount of **Nestoron** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.705 mg of **Nestoron** (Molecular Weight = 370.48).
- Solubilization:
 - Add the appropriate volume of DMSO to the vial containing the **Nestoron** powder. To prepare a 10 mM stock solution from 3.705 mg of **Nestoron**, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- Sonication (Recommended): If the **Nestoron** does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes, or until the solution is clear.[\[1\]](#)
- Aliquotting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[\[1\]](#)[\[3\]](#)

Protocol 2: Preparation of Nestoron Formulation for in vivo Administration

This protocol details the preparation of a **Nestoron** formulation suitable for subcutaneous or other parenteral administration in animal models. The final formulation consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Materials:

- **Nestoron** powder
- DMSO
- PEG300
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile conical tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Solvent Preparation: Prepare the vehicle by sequentially adding the solvents. For a final volume of 10 mL, the volumes would be:
 - 1 mL DMSO
 - 4 mL PEG300
 - 0.5 mL Tween-80
 - 4.5 mL Saline

- Dissolving **Nestoron**:
 - Weigh the required amount of **Nestoron**. For a final concentration of 2 mg/mL, weigh 20 mg of **Nestoron** for a 10 mL final volume.
 - Add the **Nestoron** powder to a sterile conical tube.
- Sequential Addition of Solvents: It is critical to add the solvents in the following order to ensure proper dissolution:[\[3\]](#)
 - Add 1 mL of DMSO to the **Nestoron** powder and vortex until it is fully dissolved. Sonication can be used to facilitate this step.
 - Add 4 mL of PEG300 and vortex thoroughly.
 - Add 0.5 mL of Tween-80 and vortex until the solution is homogenous.
 - Finally, add 4.5 mL of sterile saline and vortex to mix completely. The final solution should be clear.
- Sterilization (Optional): If required for the experimental model, the final formulation can be sterile-filtered through a 0.22 μ m syringe filter. Ensure the filter is compatible with the solvent mixture.
- Storage: Use the formulation immediately or store it at an appropriate temperature based on stability studies for your specific concentration. For short-term storage, 4°C is generally suitable. For longer-term storage, aliquoting and freezing at -20°C or -80°C may be possible, but stability should be verified.

Safety Precautions

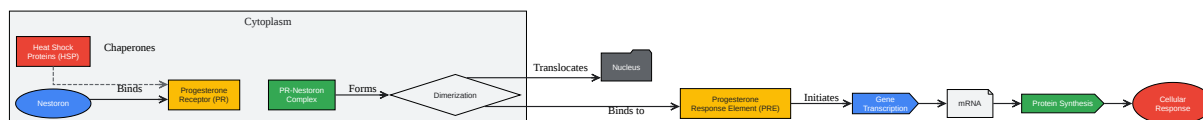
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **Nestoron** powder and solutions.
- Handling Powder: Handle **Nestoron** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.

- Disposal: Dispose of all waste materials (tubes, tips, unused solution) in accordance with institutional and local regulations for chemical waste.

Visualizations

Nestoron Signaling Pathway

Nestoron, as a progestin, primarily acts through the progesterone receptor (PR). The canonical signaling pathway is depicted below.

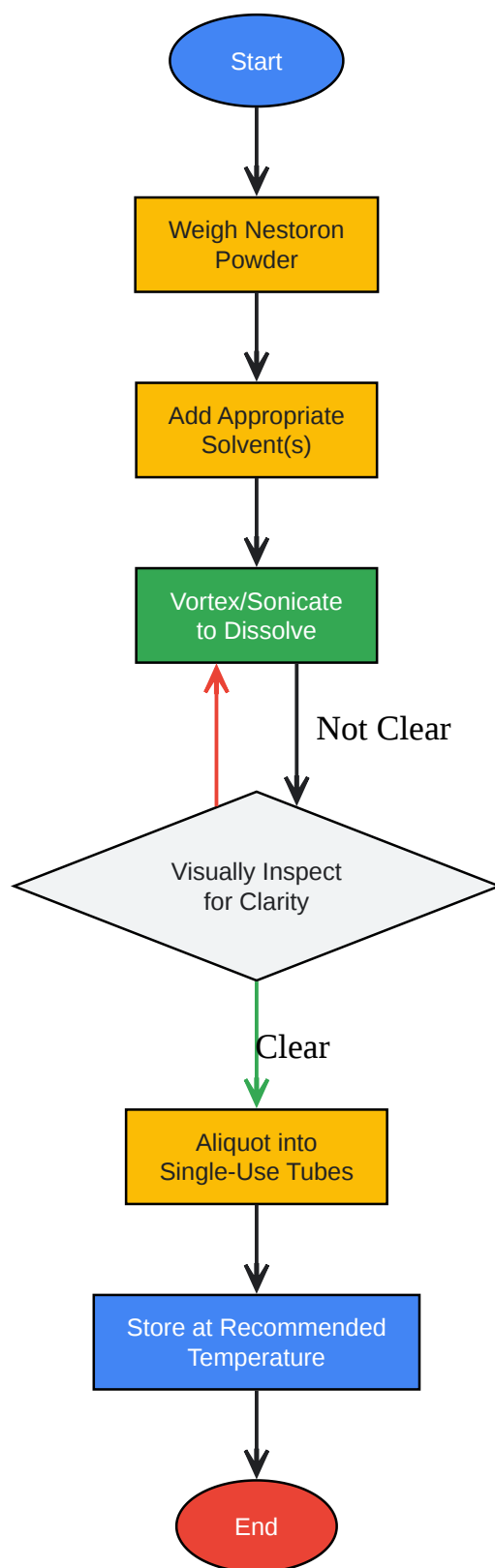


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Caption: Canonical signaling pathway of **Nestoron** via the Progesterone Receptor.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **Nestoron** stock solutions.



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Caption: General workflow for preparing **Nestoron** stock solutions.

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References

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- 2. bocsci.com [bocsci.com]
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